

Technical Support Center: Enhancing Signal-to-Noise in ^{13}C NMR of Metabolites

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Compound of Interest

Compound Name: *D-Erythrose-1- ^{13}C*

Cat. No.: B118254

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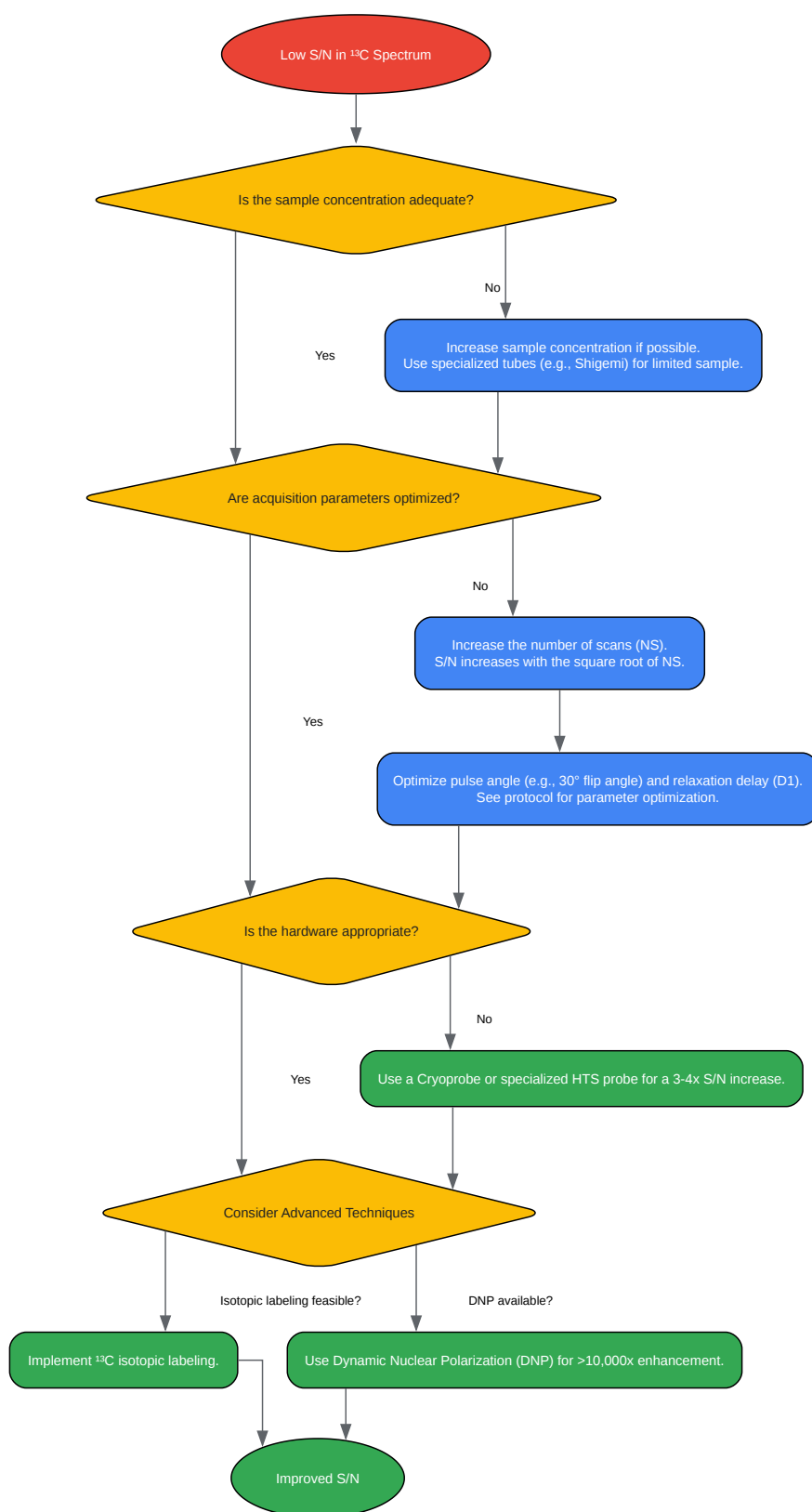
Welcome to the technical support center for improving the signal-to-noise (S/N) ratio in ^{13}C NMR metabolomics. This resource provides troubleshooting guidance, frequently asked questions (FAQs), and detailed experimental protocols to help researchers, scientists, and drug development professionals overcome challenges related to the low sensitivity of ^{13}C NMR.

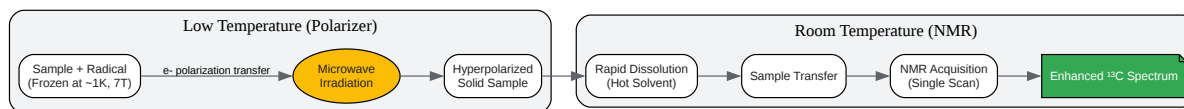
Troubleshooting Guide

Issue: My ^{13}C spectrum has a very low signal-to-noise ratio. What are the first things I should check?

Answer:

Low S/N is a common issue in ^{13}C NMR due to the low natural abundance (1.1%) and smaller gyromagnetic ratio of the ^{13}C nucleus.^{[1][2][3][4][5][6]} Here's a troubleshooting workflow to address this problem:





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References

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